

Application Note: High-Sensitivity Nucleic Acid Hybridization Assays Using the Attophos® Protocol

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Compound of Interest

Compound Name: *Attophos*
CAS No.: *142441-49-4*
Cat. No.: *B118166*

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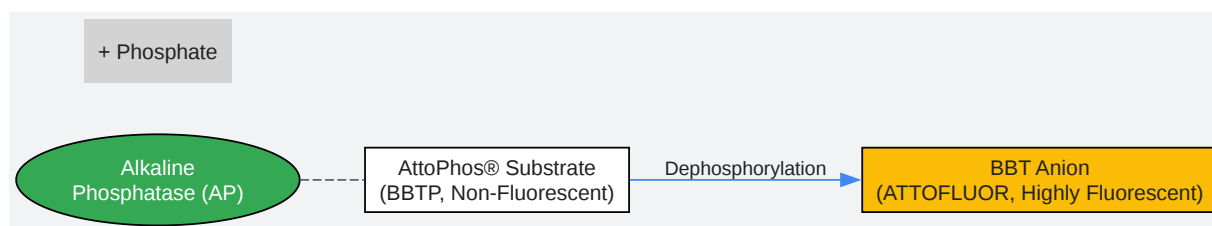
Audience: Researchers, scientists, and drug development professionals.

Introduction Nucleic acid hybridization is a fundamental technique in molecular biology for identifying specific DNA or RNA sequences. The sensitivity of these assays is critically dependent on the detection system used. The **Attophos®** AP Fluorescent Substrate System offers a highly sensitive method for the detection of alkaline phosphatase (AP) conjugates in hybridization assays such as Southern, Northern, and dot blots, as well as in situ hybridization. This system utilizes the fluorogenic substrate **AttoPhos®** to achieve attomole-level detection, providing a significant increase in sensitivity over traditional colorimetric methods.

Principle of the Assay The **Attophos®** protocol is based on the enzymatic conversion of a non-fluorescent substrate into a highly fluorescent product. The core of the system is the **AttoPhos®** substrate, 2'-[2-benzothiazoyl]-6'-hydroxybenzothiazole phosphate (BBTP).^{[1][2]} In the presence of alkaline phosphatase (AP), which is typically conjugated to a detection molecule like streptavidin or an antibody, the substrate is dephosphorylated. This reaction yields the product 2'-[2-benzothiazoyl]-6'-hydroxybenzothiazole (BBT), also known as

ATTOFLUOR.[2][3] The BBT anion is intensely fluorescent, with an excitation maximum at approximately 435-440 nm and a strong emission at 550-560 nm.[1][3]

A key advantage of this system is the exceptionally large Stokes' shift of about 120-140 nm, which minimizes background interference from scattered excitation light and autofluorescence from biological samples or assay plastics.[1][2][4] This property, combined with the high quantum efficiency of the BBT product, results in an extremely high signal-to-noise ratio and a detection sensitivity for AP down to the attomole (10^{-18} mole) level.[5][6][7]



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Figure 1. Enzymatic conversion of **AttoPhos®** substrate.

Data Presentation

The **Attophos®** system provides a significant sensitivity enhancement compared to conventional colorimetric substrates like BCIP/NBT (5-bromo-4-chloro-3-indolylphosphate/nitroblue tetrazolium).

Parameter	Attophos® Fluorescent Assay	Colorimetric Assay (BCIP/NBT)	Fold Increase in Sensitivity	Reference
DNA Detection Limit	100 fg (2.2×10^4 molecules)	10,000 fg (2.2×10^6 molecules)	~100x	[3]
Cellular Detection Limit	~1,000 cells	~100,000 cells	~100x	[3]
AP Detection Limit	0.1 - 0.9 attomoles	Not applicable	N/A	[1][7]

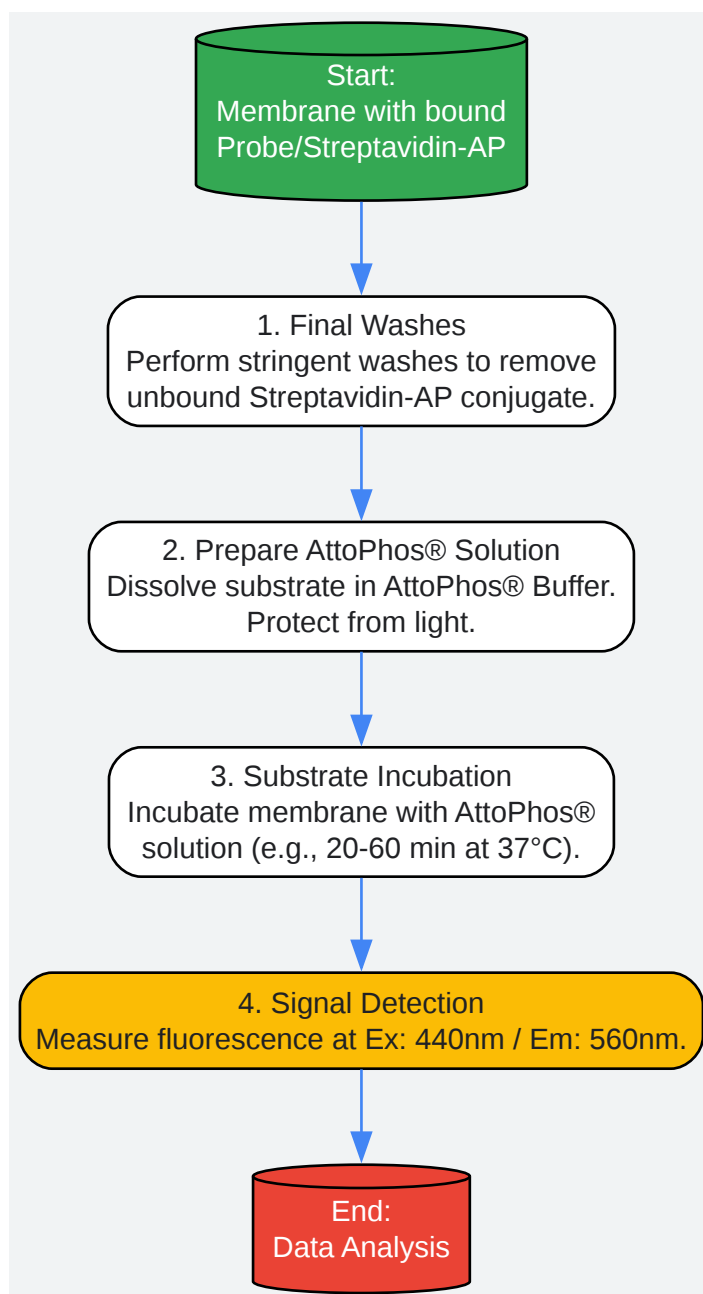
Experimental Protocols

The following is a generalized protocol for using the **Attophos®** system in a membrane-based nucleic acid hybridization assay (e.g., Southern Blot). This protocol assumes that the prehybridization, hybridization with a biotinylated probe, and subsequent binding of a streptavidin-alkaline phosphatase conjugate have already been performed.

Required Materials

- Membrane with hybridized nucleic acid and bound Streptavidin-AP conjugate.
- **Attophos®** Substrate System (Substrate powder and Buffer).
- Washing Buffers (e.g., SSPE-based buffers).
- Acid-treated, AP-free containers.[\[1\]](#)
- Fluorometer or microplate reader capable of excitation at ~440 nm and emission detection at ~560 nm.

Protocol Steps



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Figure 2. Workflow for **Attophos®** detection.

1. Preparation of **Attophos®** Working Solution

- To avoid contamination with exogenous alkaline phosphatase, handle all components with care. Use of acid-treated labware is recommended for ultra-sensitive applications.[1]
- Bring the **Attophos®** substrate powder and buffer to room temperature.

- Carefully pour the entire volume of one bottle of **AttoPhos®** Buffer into one bottle of **AttoPhos®** substrate powder.[1] Do not transfer the powder to the buffer bottle.
- Replace the cap and gently invert the bottle until the substrate is completely dissolved. Avoid vigorous shaking or stirring.[1]
- The reconstituted working solution should be stored at 4°C, protected from light. It is stable for at least one week under these conditions.[1]

2. Final Membrane Wash

- Following incubation with the streptavidin-AP conjugate, wash the membrane thoroughly to minimize background signal.
- A typical final wash may consist of two 15-minute washes in 1X SSPE, 1% SDS at 65°C, followed by a brief rinse in a Tris-based buffer at room temperature. The stringency and number of washes should be optimized for the specific application.

3. Substrate Incubation and Detection

- Place the washed membrane in a clean, AP-free container.
- Add a sufficient volume of the prepared **AttoPhos®** working solution to completely cover the membrane.
- Incubate for 20 to 60 minutes at 37°C. The optimal incubation time may vary and should be determined empirically. Kinetic readings can be taken to monitor signal development.[3]
- For solution-based assays (e.g., in a microplate), add the **AttoPhos®** working solution to each well and incubate as described.
- Measure the fluorescent signal using a fluorometer set to an excitation wavelength of 430-440 nm and an emission wavelength of 550-560 nm.[1][3] A signal that is at least four times greater than the background can be considered positive.[3]

4. Troubleshooting

- **High Background:** This can be caused by insufficient washing, contamination of reagents with AP, or the use of microplates with high autofluorescence (transparent or black plates are recommended).[4] Ensure all containers are thoroughly rinsed and consider acid treatment to remove trace AP and metal ions.[1]
- **Weak or No Signal:** This may result from inactive enzyme conjugate, insufficient probe concentration, or suboptimal hybridization conditions. Ensure the **AttoPhos®** substrate has not been exposed to light for prolonged periods. The kinetics of the reaction are linear over several orders of magnitude of AP concentration, allowing for robust quantitation.[7]

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